

Tivozanib drug interactions CYP3A4 inducers inhibitors

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Compound Focus: Tivozanib

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Tivozanib Drug Interactions with CYP3A4 Modulators

Tivozanib is primarily metabolized by the cytochrome P450 enzyme **CYP3A4** [1] [2]. Concomitant use with drugs that affect this pathway can significantly alter its plasma concentration, impacting both efficacy and safety.

The table below summarizes the interaction profiles with CYP3A4 inhibitors and inducers:

Interacting Drug Type	Example Agents	Effect on Tivozanib	Clinical Recommendation
Strong CYP3A4 Inducers [3] [2] [4]	Rifampin, Carbamazepine, Phenytoin, St. John's Wort, Enzalutamide [3]	↓ Exposure & ↓ Half-life [2] [4]	Avoid concomitant use [5] [3] [6]
Strong CYP3A4 Inhibitors [2] [4]	Ketoconazole [2]	No clinically relevant change [2] [4]	Co-administration is acceptable

A study in healthy subjects found that co-administration with the strong inducer **rifampin** reduced **tivozanib**'s total exposure (AUC) by approximately half [2] [4]. In contrast, co-administration with the

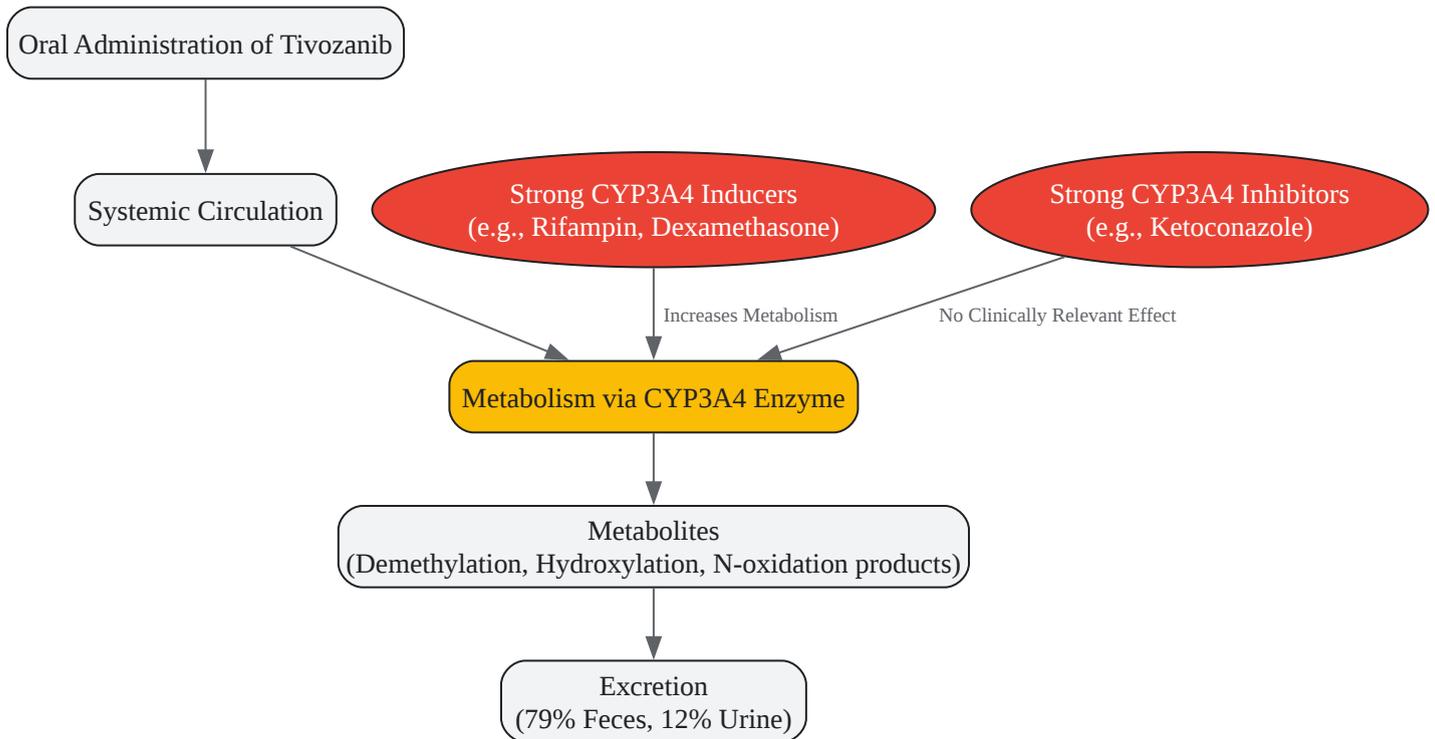
strong inhibitor **ketoconazole** did not produce clinically relevant changes in pharmacokinetics [2] [4].

Experimental Evidence & Protocol Insights

For researchers designing in vitro or pre-clinical studies, the following evidence and methodological insights are relevant.

- **In Vitro Metabolic Interaction:** An in vitro study using rat liver microsomes investigated the induction effect of **dexamethasone** (a CYP3A inducer) on **tivozanib** metabolism. The study concluded that dexamethasone pre-treatment can induce **tivozanib**'s metabolism, suggesting a potential drug-drug interaction that should be investigated further in the clinic [2].
- **Analytical Method:** The same study developed and validated a sensitive **HPLC with fluorescence detection (HPLC-FLD)** method for quantifying **tivozanib** in rat plasma. This method, which uses only 100 µL of plasma and has a run time of 10 minutes, is proposed as a cost-effective tool for pre-clinical pharmacokinetic studies in labs without LC-MS/MS capabilities [2].

The following diagram illustrates the core metabolic pathway of **Tivozanib** and the site of action for CYP3A4 modulators.



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Researcher FAQs on Tivozanib Interactions

Q1: What is the most critical drug interaction to avoid in patients taking tivozanib? The most critical interactions are with **strong CYP3A4 inducers**. Drugs like rifampin, certain anticonvulsants (carbamazepine, phenytoin), and St. John's Wort can significantly decrease **tivozanib** plasma levels, potentially reducing its efficacy, and should be avoided [3] [2].

Q2: Does tivozanib require dose adjustment when co-administered with strong CYP3A4 inhibitors? Available evidence suggests that no dose adjustment is necessary. Co-administration with strong inhibitors like ketoconazole did not lead to clinically relevant changes in **tivozanib**'s pharmacokinetics in clinical studies [2] [4].

Q3: Are there tools for studying tivozanib pharmacokinetics in a research setting without LC-MS/MS?

Yes. A validated **HPLC-FLD (High-Performance Liquid Chromatography with Fluorescence Detection)** method has been developed for quantifying **tivozanib** in rat plasma. It offers a sensitive and more accessible alternative for pre-clinical PK studies [2].

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